

# An In-depth Technical Guide to the Chemical Structure and Properties of Dialifos

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## Compound of Interest

Compound Name: **Dialifos**

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## Introduction

**Dialifos**, also known as dialifor, is an organophosphate pesticide that has been utilized for its insecticidal and acaricidal properties.<sup>[1]</sup> As a member of this chemical class, its mode of action centers on the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects and mammals.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and toxicological profile of **Dialifos**, intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and toxicology.

## Chemical Structure and Identifiers

The chemical structure of **Dialifos** is characterized by a phthalimide group attached to a chloroethyl phosphorodithioate moiety. The presence of a chiral center results in two stereoisomers, though it is typically produced and used as a racemic mixture.<sup>[1]</sup>

Table 1: Chemical Identification of **Dialifos**

Identifier	Value
IUPAC Name	S-[2-chloro-1-(1,3-dioxo-1,3-dihydro-2H-isoindol-2-yl)ethyl] O,O-diethyl phosphorodithioate
CAS Number	10311-84-9
Molecular Formula	C <sub>14</sub> H <sub>17</sub> ClNO <sub>4</sub> PS <sub>2</sub>
Molecular Weight	393.85 g/mol [3]
SMILES	CCOP(=S) (OCC)SC(CCl)N1C(=O)c2ccccc2C1=O[4]
InChIKey	MUMQYXACQUZOPP-UHFFFAOYSA-N
Synonyms	Dialifor, Torak, ENT 27320, Hercules 14503[5][6]

## Physicochemical Properties

**Dialifos** is a white crystalline solid, though technical grade formulations may appear as a brownish liquid.[5] Its solubility and volatility characteristics are key determinants of its environmental fate and exposure routes.

Table 2: Physicochemical Properties of **Dialifos**

Property	Value	Notes
Melting Point	67-69 °C[5]	Other reported ranges include 62-64 °C (recrystallized)[5] and a single value of 68 °C.[7]
Boiling Point	465.9 ± 55.0 °C	Predicted value.[7]
Density	1.435 ± 0.06 g/cm³	Predicted value.[7]
Vapor Pressure	1.3 x 10⁻⁴ Pa at 35 °C (1 x 10⁻⁶ mmHg at 95°F)	Discrepancies exist in reported values.[5]
Water Solubility	0.18 mg/L at 25 °C[5][7]	Low aqueous solubility.[1]
Solubility in Organic Solvents	Acetone: 760 g/kg, Chloroform: 620 g/kg, Xylene: 570 g/kg, Diethyl ether: 500 g/kg, Isophorone: 400 g/kg, Ethanol: <10 g/kg, Hexane: <10 g/kg (all at 20 °C)[5]	Generally soluble in common organic solvents.
Octanol-Water Partition Coefficient (log Kow)	4.69[5]	Indicates a high potential for bioaccumulation.
pKa	-2.72 ± 0.20	Predicted value.[7]
Flash Point	100 °C[7]	

## Toxicological Profile

**Dialifos** exhibits high acute toxicity through oral and dermal routes of exposure and is a potent neurotoxin.[1][2] The primary mechanism of toxicity is the irreversible inhibition of acetylcholinesterase.

## Acute Toxicity

The lethal dose (LD50) and lethal concentration (LC50) values for **Dialifos** in various animal models are summarized below.

Table 3: Acute Toxicity of **Dialifos**

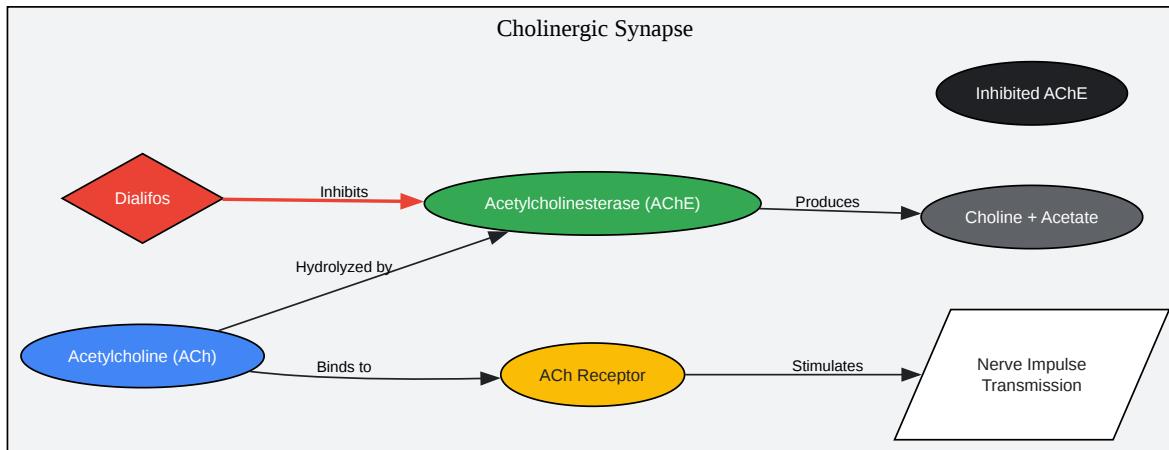
Species	Route	LD50 / LC50
Rat	Oral	5 - 71 mg/kg[5]
Rat	Oral	24 - 135 mg/kg[2]
Rabbit	Dermal	145 mg/kg[5][7]
Mouse	Oral	39 mg/kg (male)[5]
Dog	Oral	97 mg/kg[8]
Rat	Inhalation	0.45 mg/m <sup>3</sup> (LC50)[2]

Symptoms of acute poisoning are characteristic of organophosphate toxicity and include salivation, lacrimation, urination, defecation, gastrointestinal distress, and emesis (SLUDGE), as well as muscle tremors, convulsions, and respiratory failure.[2][8]

## Mechanism of Action: Acetylcholinesterase Inhibition

**Dialifos**, like other organophosphate pesticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[1] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at cholinergic synapses. Inhibition of AChE leads to an accumulation of ACh in the synaptic cleft, resulting in continuous stimulation of cholinergic receptors and subsequent disruption of nerve function.[9]

The process of inhibition involves the phosphorylation of a serine hydroxyl group in the active site of AChE by the organophosphate. This forms a stable, covalent bond that renders the enzyme inactive.



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Caption: Mechanism of acetylcholinesterase inhibition by **Dialifos**.

## Metabolism and Environmental Fate

Information on the detailed metabolic pathways of **Dialifos** is limited. However, it is reported to be rapidly metabolized in mammals and eliminated primarily through urine as o-phthalic acid.<sup>[5]</sup>

Due to its low water solubility and high octanol-water partition coefficient, **Dialifos** is expected to have low mobility in soil and may bioaccumulate in organisms. It is not expected to be highly volatile from dry soil surfaces.<sup>[5]</sup>

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties presented in this guide are based on standardized methodologies. For instance:

- Melting Point Determination: Typically determined using capillary methods or a microscope hot stage (Kofler method) with calibrated equipment, following established pharmacopeial procedures.

- Octanol-Water Partition Coefficient (Kow) Determination: Commonly measured using the shake-flask method or high-performance liquid chromatography (HPLC) methods as described in OECD Guideline 107 and 117, respectively.
- Acute Toxicity (LD50/LC50) Studies: Conducted in accordance with standardized test guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA). These protocols involve administering specific doses of the substance to laboratory animals (e.g., rats, rabbits) via oral, dermal, or inhalation routes and observing for mortality and clinical signs of toxicity over a defined period.

## Conclusion

**Dialifos** is a highly toxic organophosphate pesticide with well-defined chemical and physical properties. Its primary mechanism of action, the inhibition of acetylcholinesterase, leads to significant neurotoxicity. The data summarized in this technical guide, including its chemical identifiers, physicochemical properties, and acute toxicity values, provide a critical foundation for researchers and professionals engaged in the fields of toxicology, environmental science, and the development of safer alternatives. A thorough understanding of these properties is essential for risk assessment and the implementation of appropriate safety and handling procedures.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Dialifos]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016134#dialifos-chemical-structure-and-properties]

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